

Technical Guide: Physicochemical and Reactive Properties of Dichloro-(difluoromethoxy)anisole Isomers

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Compound of Interest

Compound Name: 2,4-Dichloro-5-(difluoromethoxy)anisole

Cat. No.: B1410844

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For the attention of: Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a detailed overview of the chemical properties, potential synthesis, and biological significance of structural isomers of **2,4-Dichloro-5-(difluoromethoxy)anisole**. Direct experimental data for **2,4-Dichloro-5-(difluoromethoxy)anisole** is not readily available in public literature. The information presented herein is a compilation of data from its close structural isomers and related compounds to serve as a technical reference and guide for research and development.

Introduction

Halogenated anisole derivatives are a class of compounds with significant interest in the fields of medicinal chemistry and agrochemistry. The presence of chlorine and fluorine atoms can profoundly influence a molecule's lipophilicity, metabolic stability, and binding affinity to biological targets. This guide focuses on the chemical and physical properties of commercially available isomers of dichlorinated difluoromethoxy anisole, offering insights into their characteristics and potential applications.

Chemical and Physical Properties

The physicochemical properties of three structural isomers of dichlorinated difluoromethoxy anisole are summarized in the table below. These properties are crucial for understanding the compound's behavior in various experimental and biological systems.

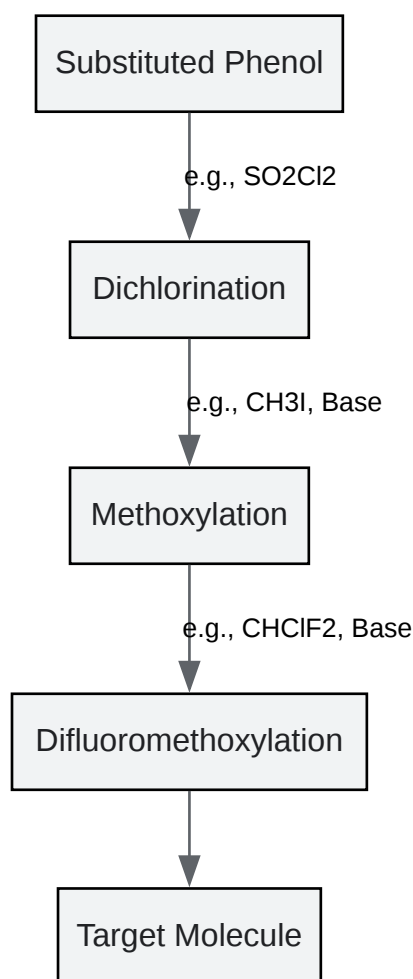
Property	3,4-Dichloro-5-(difluoromethoxy)anisole	2,3-Dichloro-5-(difluoromethoxy)anisole	3,5-Dichloro-4-(difluoromethoxy)anisole
CAS Number	1807058-28-1[1]	1803817-61-9[2]	1804936-54-6
Molecular Formula	C ₈ H ₆ Cl ₂ F ₂ O ₂	C ₈ H ₆ Cl ₂ F ₂ O ₂	C ₈ H ₆ Cl ₂ F ₂ O ₂
Molecular Weight	243.03 g/mol [1]	243.03 g/mol [2]	243.03 g/mol
Appearance	Not specified	Not specified	Not specified
Purity	≥ 95%[1]	Not specified[2]	≥ 95%
InChI Key	Not available	TTYDEIZJOUJYSY-UHFFFAOYSA-N[2]	Not available

Synthesis and Reactivity

The synthesis of dichlorinated difluoromethoxy anisole isomers typically involves multi-step processes. While specific protocols for **2,4-Dichloro-5-(difluoromethoxy)anisole** are not published, a general synthetic approach can be inferred from related preparations.

General Synthetic Strategy

A plausible synthetic route would likely start from a substituted phenol, followed by dichlorination, methoxylation, and finally, difluoromethoxylation. The order of these steps would be critical to achieve the desired substitution pattern.



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Caption: A generalized synthetic workflow for dichlorinated difluoromethoxy anisole derivatives.

Experimental Protocol: Illustrative Synthesis of a Dichloroanisole Derivative

The following is an illustrative protocol for the synthesis of a related compound, 4,5-dichloro-2-(4-chlorophenoxy)anisole, which demonstrates a chlorination step in the synthesis of a substituted anisole.

Materials:

- 2-phenoxyanisole
- 1,2-dichloroethane

- Chlorine gas
- Methanol

Procedure:

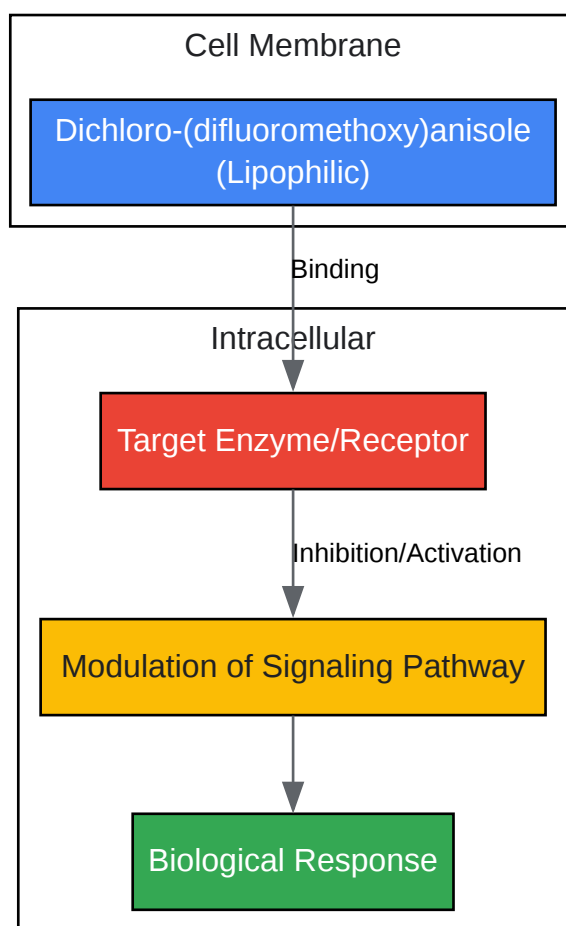
- A solution of 8 g of 2-phenoxyanisole in 85 ml of 1,2-dichloroethane is prepared.
- With stirring, 11.5 g of chlorine are introduced into the solution at room temperature over 20 minutes.
- The reaction mixture is then stirred for an additional 30 minutes at room temperature.
- The solvent is removed by evaporation.
- The resulting crystalline residue is recrystallized from methanol to yield 4,5-dichloro-2-(4-chlorophenoxy)anisole.

Potential Biological Activity and Applications

Halogenated aromatic compounds are known to exhibit a wide range of biological activities. The unique combination of dichloro and difluoromethoxy substituents suggests that these anisole derivatives could be of interest in drug discovery and agrochemical development.^[2]

Mechanism of Action

While the specific molecular targets of these compounds are unknown, the presence of halogen atoms and a difluoromethoxy group can enhance lipophilicity, which is crucial for membrane permeability and interaction with biological systems.^[2] These compounds may act as enzyme inhibitors or receptor modulators.



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Caption: A hypothetical signaling pathway illustrating the potential mechanism of action.

Related Compound Activity

Derivatives of the differentiation-inducing factor-1 (DIF-1), which are chlorinated alkylphenones, have demonstrated anti-leukemic activity and the ability to promote glucose consumption in mammalian cells. This suggests that other chlorinated and fluorinated aromatic compounds could possess interesting pharmacological properties.

Safety and Handling

Dichloro-(difluoromethoxy)anisole isomers should be handled with care in a well-ventilated laboratory, and appropriate personal protective equipment (PPE), including gloves and safety

glasses, should be worn. For detailed safety information, please refer to the Safety Data Sheet (SDS) provided by the supplier.

Conclusion

The structural isomers of **2,4-Dichloro-5-(difluoromethoxy)anisole** represent a class of compounds with potential for further investigation in drug discovery and materials science. This technical guide provides a summary of the available chemical data and outlines potential avenues for synthesis and application based on related structures. Further experimental work is necessary to fully characterize the properties and activities of these novel molecules.

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References

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